

In Vitro Profile of HS80: A Technical Guide to Solubility and Stability

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Compound of Interest

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This technical guide provides a comprehensive overview of the in vitro solubility and stability of **HS80**, a selective inhibitor of Fatty Acid Synthase (FASN). All presented data is collated from publicly available sources and is intended for research and development purposes.

Core Compound Properties

HS80, an enantiomer of Fasnall, is a potent inhibitor of FASN, a key enzyme in the de novo synthesis of fatty acids.^{[1][2][3]} Its investigation is primarily in the context of oncology and metabolic diseases due to the role of FASN in tumor cell proliferation and survival.^[3]

Table 1: Physicochemical and Solubility Data for **HS80**

Parameter	Value	Source
Molecular Formula	C19H22N4S	[2]
Molecular Weight	338.47 g/mol	
CAS Number	2138838-57-8	
Solubility	10 mM in DMSO	

In Vitro Biological Activity

HS80 demonstrates inhibitory activity against Fatty Acid Synthase. The half-maximal inhibitory concentration (IC50) has been determined in an in vitro assay measuring the incorporation of a radiolabeled precursor into lipids.

Table 2: In Vitro Activity of **HS80**

Assay	Cell Line / System	IC50	Source
Inhibition of tritiated acetate incorporation into lipids	Not Specified	7.13 μ M	

Note: The target of **HS80** has been identified as FASN. An initial report suggesting **HS80** as a fictional Hedgehog pathway inhibitor has been disregarded based on consistent evidence from multiple chemical suppliers.

Experimental Protocols

In Vitro FASN Inhibition Assay (Tritiated Acetate Incorporation)

This protocol outlines a representative method for determining the in vitro inhibitory activity of **HS80** against FASN by measuring the incorporation of [3H]-acetate into cellular lipids.

1. Cell Culture:

- Culture a relevant cancer cell line (e.g., breast cancer cell lines known to overexpress FASN) in appropriate growth medium supplemented with fetal bovine serum and antibiotics.
- Seed cells in a multi-well plate at a predetermined density and allow them to adhere overnight.

2. Compound Preparation:

- Prepare a stock solution of **HS80** in dimethyl sulfoxide (DMSO).
- Perform serial dilutions of the stock solution in the culture medium to achieve the desired final concentrations.

3. Treatment:

- Remove the growth medium from the cells and replace it with the medium containing various concentrations of **HS80**.
- Include a vehicle control (DMSO) and a positive control (a known FASN inhibitor, if available).

4. Radiolabeling:

- Add [3H]-acetate to each well and incubate for a specified period (e.g., 2-4 hours) to allow for its incorporation into newly synthesized fatty acids.

5. Lipid Extraction:

- Terminate the incubation and wash the cells with cold phosphate-buffered saline (PBS).
- Lyse the cells and extract the total lipids using an appropriate solvent system (e.g., chloroform:methanol).

6. Quantification:

- Measure the radioactivity of the lipid extracts using a scintillation counter.

7. Data Analysis:

- Normalize the radioactivity counts to the protein concentration in each sample.
- Plot the percentage of inhibition of [3H]-acetate incorporation against the logarithm of the **HS80** concentration.
- Calculate the IC₅₀ value by fitting the data to a sigmoidal dose-response curve.

General Protocol for In Vitro Plasma Stability Assessment

While specific stability data for **HS80** is not available, this protocol provides a general method for assessing the stability of a compound in plasma, adapted from methodologies used for other FASN inhibitors.

1. Reagents and Materials:

- Test compound (**HS80**)
- Blank plasma from the species of interest (e.g., mouse, human)
- Acetonitrile (or other suitable organic solvent)

- Internal standard for analytical quantification
- HPLC or LC-MS/MS system

2. Incubation:

- Prepare a stock solution of **HS80** and spike it into pre-warmed plasma at a final concentration (e.g., 1-10 μM).
- Incubate the samples at 37°C in a shaking water bath.
- Collect aliquots at various time points (e.g., 0, 15, 30, 60, 120 minutes).

3. Sample Preparation:

- At each time point, quench the reaction by adding a volume of cold acetonitrile containing the internal standard to the plasma aliquot. This precipitates the plasma proteins.
- Vortex the samples and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or vial for analysis.

4. Analytical Quantification:

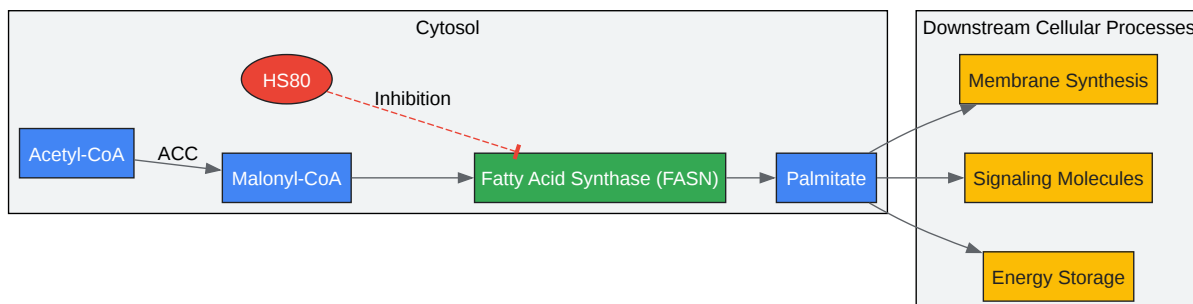
- Analyze the concentration of the remaining **HS80** in the supernatant using a validated HPLC or LC-MS/MS method.

5. Data Analysis:

- Plot the natural logarithm of the percentage of **HS80** remaining versus time.
- Determine the elimination rate constant (k) from the slope of the linear regression.
- Calculate the in vitro half-life ($t_{1/2}$) using the following equation: $t_{1/2} = 0.693 / k$.

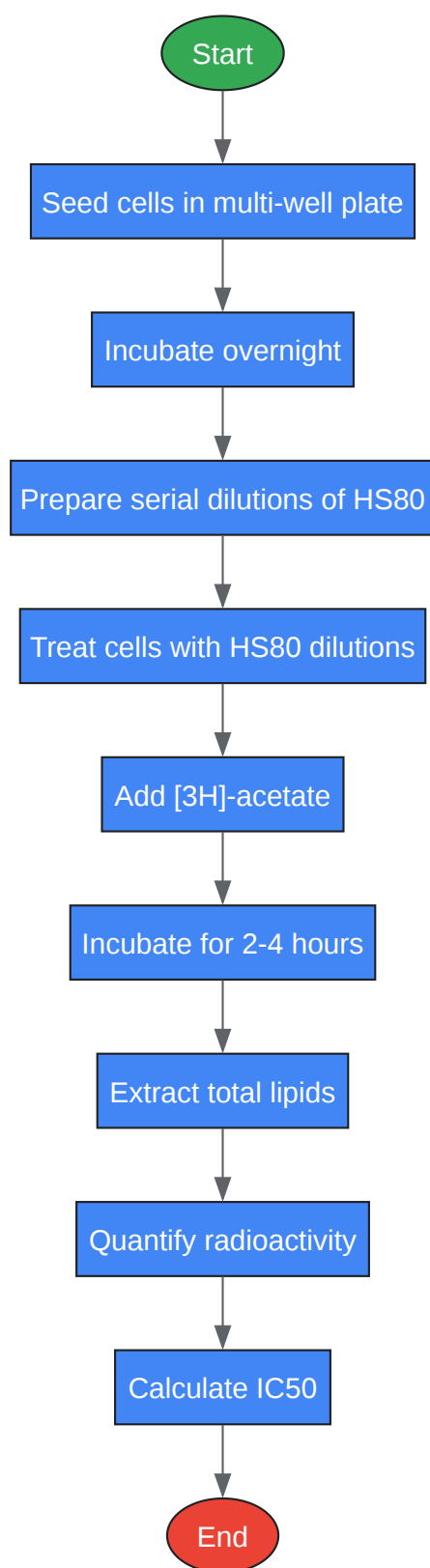
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Signaling Pathways and Experimental Workflows



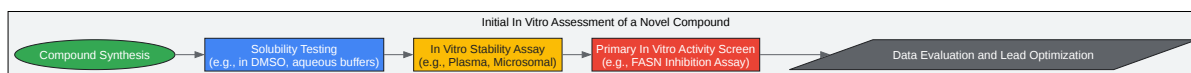
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Caption: Simplified Fatty Acid Synthesis Pathway and the Point of Inhibition by **HS80**.



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Caption: Experimental Workflow for the In Vitro FASN Inhibition Assay.



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Caption: Logical Workflow for the Initial In Vitro Assessment of a Compound like **HS80**.

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